An In-Depth Technical Guide to 4,5-Dimethoxypyridin-2-amine

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Compound of Interest

Compound Name:	*4,5-Dimethoxypyridin-2-amine*
CAS No.:	*1000843-61-7*
Cat. No.:	*B1339457*

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CAS Number: 1000843-61-7

This technical guide provides a comprehensive overview of **4,5-Dimethoxypyridin-2-amine**, a substituted pyridine of interest to researchers and professionals in synthetic chemistry and drug discovery. Due to the limited specific literature on this particular isomer, this document integrates data on closely related aminopyridines and dimethoxypyrimidines to offer insights into its potential synthesis, reactivity, and biological significance.

Core Compound Identification and Properties

4,5-Dimethoxypyridin-2-amine is a distinct chemical entity with the CAS number 1000843-61-7.[1][2] Its fundamental properties are summarized below, providing a baseline for its handling and application in a research setting.

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Property	Value	Source
CAS Number	1000843-61-7	[1]
Molecular Formula	$C_7H_{10}N_2O_2$	[1]
Molecular Weight	154.17 g/mol	[2]
Physical Form	Solid	[1]
Purity	Typically ≥96%	[1]
InChI Key	XKKKEZUQYZLTGG-UHFFFAOYSA-N	[1]

Storage and Handling: This compound should be stored in a dark place under an inert atmosphere at 2-8°C.[1]

Safety and Hazard Profile

From a regulatory standpoint, **4,5-Dimethoxypyridin-2-amine** is classified with the GHS07 pictogram, indicating that it can be a skin, eye, or respiratory irritant.[1]

- Signal Word: Warning[1]
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]

Synthetic Pathways and Methodologies

While a specific, peer-reviewed synthesis for **4,5-Dimethoxypyridin-2-amine** is not readily available in the searched literature, its structure suggests that it can be prepared using established pyridine ring formation or functionalization methodologies. Below, we propose a logical synthetic workflow based on common organic chemistry principles and provide an

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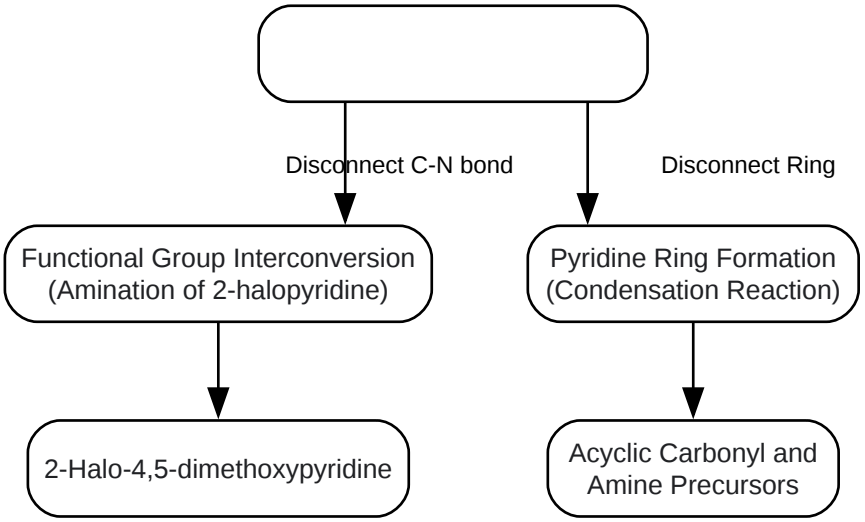
example protocol for a related, widely synthesized compound, 2-amino-4,6-dimethoxypyrimidine, to illustrate the potential chemical transformations.

Proposed Retrosynthetic Analysis

A plausible retrosynthetic pathway for **4,5-Dimethoxypyridin-2-amine** could involve the construction of the pyridine ring from acyclic precursors or the late-stage functionalization of a pre-existing pyridine core.



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Caption: Retrosynthetic analysis for **4,5-Dimethoxypyridin-2-amine**.

Exemplary Protocol: Synthesis of 2-Amino-4,6-dimethoxypyrimidine

The synthesis of the related compound 2-amino-4,6-dimethoxypyrimidine often serves as a valuable model for the types of reactions used to produce substituted aminopyrimidines and pyridines. A common industrial method involves a two-step process from simple starting materials.[3]

Step 1: Cyclization to form 2-Amino-4,6-dihydroxypyrimidine

- In a suitable reactor, dissolve guanidine nitrate and diethyl malonate in methanol.

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- Add sodium methoxide as a base to catalyze the condensation and cyclization reaction.
- The reaction mixture is typically heated to reflux to drive the reaction to completion.
- Upon cooling, the intermediate, 2-amino-4,6-dihydroxypyrimidine, precipitates and can be isolated by filtration.

Step 2: Methylation to 2-Amino-4,6-dimethoxypyrimidine

- The isolated 2-amino-4,6-dihydroxypyrimidine is suspended in a suitable solvent.
- A methylating agent, such as dimethyl carbonate (a greener alternative to dimethyl sulfate or methyl iodide), is added.[3]
- A catalyst, such as a layered double hydroxide, may be employed to improve the reaction rate and yield.[3]
- The reaction is heated, and upon completion, the product is isolated and purified, often through recrystallization.

This "green" protocol using dimethyl carbonate avoids the use of highly toxic and explosive reagents like phosphorus oxychloride, which was used in older, multi-step syntheses.[3]

Potential Applications in Drug Discovery and Medicinal Chemistry

The aminopyridine scaffold is a well-established pharmacophore in medicinal chemistry, frequently appearing in kinase inhibitors. The methoxy substituents on the pyridine ring can modulate the compound's electronic properties, lipophilicity, and metabolic stability, making them attractive for drug design.

Role as a Kinase Inhibitor Scaffold

Many kinase inhibitors feature a hinge-binding motif, which often involves a nitrogen-containing heterocycle like a pyridine or pyrimidine. The 2-amino group of **4,5-Dimethoxypyridin-2-amine** is well-positioned to form critical hydrogen bonds with the kinase hinge region.

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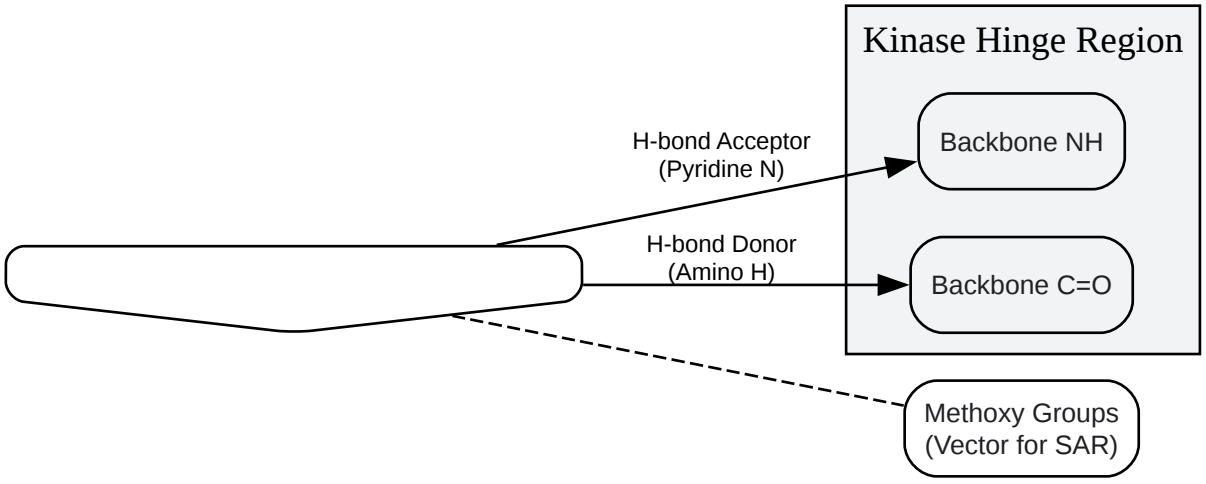

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Caption: Potential hinge-binding mode of a 2-aminopyridine scaffold.

Derivatives of related structures, such as imidazo[4,5-b]pyridines, have demonstrated significant antiproliferative activity against various cancer cell lines, including colon carcinoma.[4][5] Furthermore, substituted pyrimidines are core components of approved drugs like Pazopanib, a potent VEGFR inhibitor, and are explored as dual EGFR/VEGFR-2 inhibitors.[6][7] This body of research suggests that **4,5-Dimethoxypyridin-2-amine** could serve as a valuable building block for synthesizing novel kinase inhibitors.

Spectroscopic and Analytical Characterization

For a researcher synthesizing or working with **4,5-Dimethoxypyridin-2-amine**, thorough analytical characterization is crucial for structure verification and purity assessment. While specific spectra for this compound were not found, the expected spectroscopic signatures can be predicted.

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Technique	Expected Features
^{1}H NMR	- Aromatic protons on the pyridine ring. - Two distinct singlets for the methoxy groups. - A broad singlet for the amine (-NH_2) protons.
^{13}C NMR	- Aromatic carbons of the pyridine ring, with those bearing methoxy groups shifted downfield. - Two distinct signals for the methoxy carbons.
Mass Spec (MS)	- A molecular ion peak corresponding to the exact mass of the compound.
Infrared (IR)	- N-H stretching vibrations for the primary amine. - C-O stretching for the methoxy groups. - C=C and C=N stretching vibrations characteristic of the pyridine ring.

Conclusion

4,5-Dimethoxypyridin-2-amine (CAS 1000843-61-7) is a chemical intermediate with significant potential, particularly as a scaffold in the design of bioactive molecules for drug discovery. While direct research on this specific isomer is sparse, the extensive literature on related aminopyridines and dimethoxypyrimidines provides a strong foundation for predicting its chemical behavior and potential applications. As a building block, it offers functionalities that are highly relevant to contemporary medicinal chemistry, especially in the development of kinase inhibitors. Further research into its synthesis and biological activity is warranted to fully explore its potential.

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